

5'-Ethoxy-2'-hydroxyacetophenone CAS number and identifiers

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Compound of Interest

Compound Name: 5'-Ethoxy-2'-hydroxyacetophenone

CAS No.: 56414-14-3

Cat. No.: B1601560

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Technical Guide: 5'-Ethoxy-2'-hydroxyacetophenone

CAS Number: 56414-14-3 Primary Application: Pharmacophore Development & Organic Synthesis

Executive Summary

5'-Ethoxy-2'-hydroxyacetophenone (CAS 56414-14-3) is a critical aromatic intermediate characterized by a dual-functionalized core (phenolic hydroxyl and ketone) and a lipophilic ethoxy tail. In drug discovery, it serves as a privileged scaffold for the synthesis of chalcones, flavonoids, and benzofuran derivatives, particularly in metabolic disease research (e.g., SGLT2 inhibitors, PPAR agonists).

This guide moves beyond basic data, offering a self-validating synthesis protocol, structural characterization logic, and a strategic workflow for its application in medicinal chemistry.

Chemical Identity & Physicochemical Profile

Precise identification is the first step in reproducible research. The following data establishes the baseline for quality control (QC).

Property	Specification
CAS Number	56414-14-3
IUPAC Name	1-(5-ethoxy-2-hydroxyphenyl)ethanone
Synonyms	2'-Hydroxy-5'-ethoxyacetophenone; 1-Acetyl-2-hydroxy-5-ethoxybenzene
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
SMILES	<chem>CCOc1ccc(O)c(c1)C(C)=O</chem>
Appearance	Pale yellow to off-white crystalline solid
Melting Point	55 – 59 °C
Solubility	Soluble in DCM, EtOAc, MeOH; Sparingly soluble in water
pKa (Predicted)	~10.2 (Phenolic OH)

Synthetic Route & Manufacturing

The "Blocked-Para" Strategy

The most robust synthesis for **5'-ethoxy-2'-hydroxyacetophenone** utilizes the Fries Rearrangement of 4-ethoxyphenyl acetate. This route is preferred over direct Friedel-Crafts acylation of 4-ethoxyphenol because it offers superior regiocontrol.

Mechanistic Insight: The precursor, 4-ethoxyphenol, has its para position (relative to the hydroxyl) blocked by the ethoxy group. Consequently, the acyl group migration during the Fries rearrangement is forced exclusively to the ortho position, eliminating the formation of the typically competing para-isomer and simplifying purification.

Graphviz Pathway: Synthesis Workflow



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Caption: Synthesis via Fries Rearrangement. The blocked para-position ensures ortho-selectivity.

Detailed Experimental Protocol

Scale: 50 mmol basis. Safety: Perform in a fume hood. AlCl_3 is water-reactive.^[1]

- Ester Formation (Precursor Synthesis):
 - Dissolve 4-ethoxyphenol (6.9 g, 50 mmol) in DCM (50 mL).
 - Add acetic anhydride (5.6 g, 55 mmol) and catalytic pyridine. Stir at RT for 4 hours.
 - Wash with dilute HCl, then NaHCO_3 . Dry (MgSO_4) and concentrate to yield 4-ethoxyphenyl acetate.
- Fries Rearrangement:
 - Setup: Flame-dried round-bottom flask with a reflux condenser and CaCl_2 drying tube.
 - Reaction: Mix 4-ethoxyphenyl acetate (neat or in minimal chlorobenzene) with anhydrous Aluminum Chloride (AlCl_3 , 8.0 g, 60 mmol).
 - Heating: Heat the mixture to 120°C for 2 hours. The mixture will turn viscous/dark. Note: High temperature favors thermodynamic control, ensuring the ortho-migration.
 - Quench: Cool to 0°C . Cautiously add crushed ice/HCl (2M) to decompose the aluminum complex.
- Purification:
 - Extract with Ethyl Acetate (3 x 50 mL).

- Wash organic layer with brine.
- Recrystallization: Recrystallize the crude solid from Ethanol/Water or purify via silica gel chromatography (Hexane:EtOAc 9:1) to obtain pale yellow crystals (MP 55-59°C).

Analytical Characterization (Self-Validating)

To confirm identity without external standards, use the following spectroscopic logic.

¹H NMR Interpretation (CDCl₃, 400 MHz)

The spectrum must show a specific coupling pattern due to the 1,2,4-substitution on the ring.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
11.85	Singlet	1H	OH	Diagnostic: Sharp peak due to strong intramolecular H-bonding with the carbonyl oxygen.
7.25	Doublet (J=3 Hz)	1H	H-6'	Ortho to Carbonyl (deshielded) & Ortho to Ethoxy. Small coupling to H-4'.
7.05	dd (J=9, 3 Hz)	1H	H-4'	Meta to OH, Ortho to Ethoxy. Coupled to H-3' and H-6'.
6.90	Doublet (J=9 Hz)	1H	H-3'	Ortho to OH (shielded). Large ortho-coupling to H-4'.
4.05	Quartet	2H	-OCH ₂ -	Characteristic ethoxy methylene.
2.60	Singlet	3H	-COCH ₃	Acetyl methyl group.
1.42	Triplet	3H	-CH ₃	Ethoxy methyl group.

Infrared (IR) Fingerprint

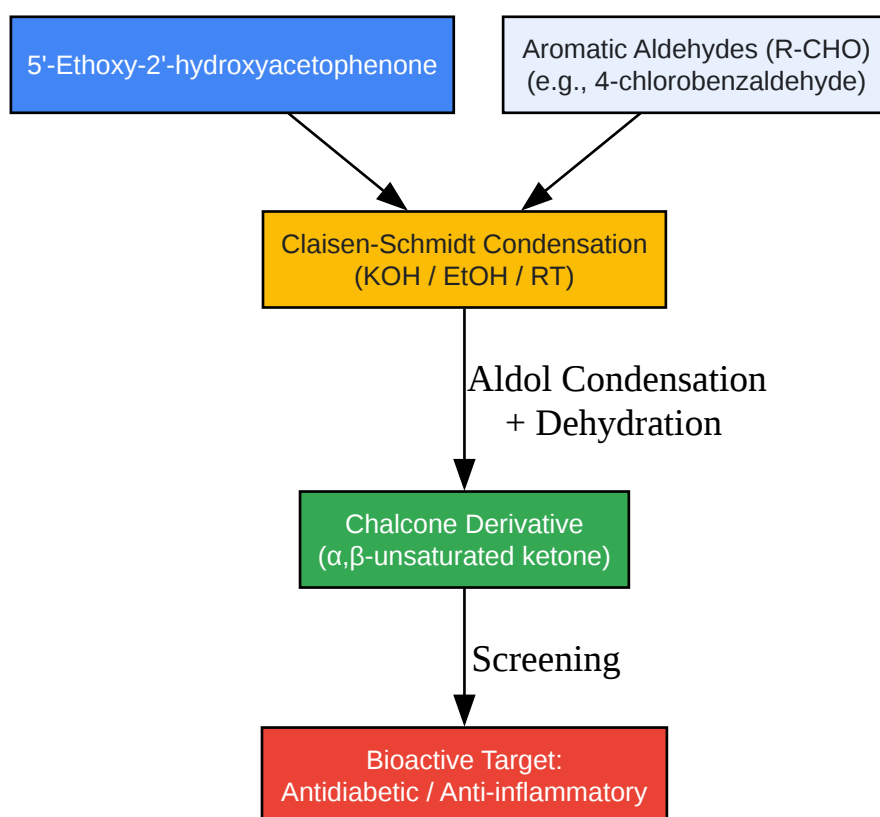
- $\sim 1640\text{ cm}^{-1}$: C=O Stretching. (Lower than typical ketones $\sim 1715\text{ cm}^{-1}$ due to chelation with the ortho-OH).
- $\sim 3300\text{-}3500\text{ cm}^{-1}$: O-H Stretching. (Broad, often weak due to H-bonding).

Applications in Drug Discovery

The **5'-ethoxy-2'-hydroxyacetophenone** scaffold is a "privileged structure" for generating Chalcones (1,3-diaryl-2-propen-1-ones). These derivatives are extensively researched for antidiabetic (SGLT2/ α -glucosidase inhibition) and anti-inflammatory activity.

Workflow: Chalcone Library Generation

The Claisen-Schmidt condensation allows for the rapid diversification of this core.



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Caption: Generation of bioactive chalcones via Claisen-Schmidt condensation.

Key Application Note: The 5'-ethoxy group increases lipophilicity (LogP), potentially improving membrane permeability compared to the non-substituted 2'-hydroxyacetophenone. This makes it an ideal fragment for Lead Optimization when adjusting pharmacokinetic (PK) properties.

Safety & Handling Protocols

Signal Word:WARNING

Hazard Code	Description	Handling Precaution
H315	Causes skin irritation	Wear nitrile gloves. Wash immediately if splashed.
H319	Causes serious eye irritation	Use safety goggles. Eye wash station must be nearby.
H335	May cause respiratory irritation	Handle solid/dust in a fume hood.

Storage: Store in a cool, dry place. Keep container tightly closed to prevent moisture absorption, which can degrade the reagent quality over time.

References

- PubChem.**5'-Ethoxy-2'-hydroxyacetophenone** (CID 12208169).[2] National Library of Medicine. [\[Link\]](#)
- Org. Synth.Fries Rearrangement: General Procedures. (Analogous methodology for hydroxyacetophenones). [\[Link\]](#)
- Kahssay, S. W., et al. (2021).[3][4] Design, Synthesis, Characterization and in vivo Antidiabetic Activity Evaluation of Some Chalcone Derivatives. Drug Design, Development and Therapy. (Demonstrates utility of substituted acetophenones in diabetes research). [\[Link\]](#)

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